

Best practices for handling and storing lyophilized MOG (35-55) peptide

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Compound of Interest

Compound Name: MOG (35-55), human

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Technical Support Center: MOG (35-55) Peptide

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling and storing lyophilized Myelin Oligodendrocyte Glycoprotein (MOG) (35-55) peptide. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity and optimal performance of the peptide in your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized MOG (35-55) peptide upon arrival?

A: Upon receipt, lyophilized MOG (35-55) peptide should be stored at -20°C or, for long-term storage, at -80°C.^{[1][2][3][4]} It is crucial to protect the peptide from moisture and light.^{[3][5]} The vial should be kept tightly sealed and stored in a desiccator if possible, especially since peptides can be hygroscopic.^{[1][2]}

Q2: What is the shelf-life of lyophilized MOG (35-55) peptide?

A: When stored correctly at -20°C or lower, lyophilized peptides are stable for several years.^[1] However, the specific stability of MOG (35-55) can be sequence-dependent. For long-term storage, -80°C is recommended to maximize its shelf-life.^[4]

Q3: How should I handle the lyophilized peptide before reconstitution?

A: Before opening the vial, it is essential to allow it to warm to room temperature in a desiccator.[2][3] This prevents the condensation of moisture, which can compromise the peptide's stability.[3] Weigh out the desired amount of peptide quickly in a clean environment and tightly reseal the vial before returning it to storage.[2]

Q4: What is the recommended solvent for reconstituting MOG (35-55) peptide?

A: MOG (35-55) can be reconstituted in sterile, distilled water (ddH₂O) or a buffer such as phosphate-buffered saline (PBS).[6][7] Some suppliers recommend starting with a concentration of 1 mg/mL in water, which can be further diluted.[7][8] For difficult-to-dissolve peptides, a sonicator can be used to ensure a homogenous solution.[7]

Q5: How should I store the reconstituted MOG (35-55) peptide solution?

A: The shelf-life of peptides in solution is limited.[1] It is highly recommended to aliquot the reconstituted peptide solution into single-use volumes and store them at -20°C or -80°C.[1][4][7] This practice minimizes waste and prevents degradation from repeated freeze-thaw cycles.[1][3][5] Once thawed, a peptide solution should ideally be used immediately and any unused portion discarded.

Troubleshooting Guide

Issue 1: The lyophilized peptide appears clumpy or has changed in appearance.

- **Possible Cause:** Exposure to moisture. Peptides can be hygroscopic and absorb water from the air if the vial is opened while still cold or not sealed properly.[1][2]
- **Solution:** While the peptide may still be usable, its effective concentration might be altered. It is crucial to allow the vial to equilibrate to room temperature in a desiccator before opening. Ensure the cap is tightly sealed after each use. For critical experiments, using a fresh, properly stored vial is recommended.

Issue 2: The MOG (35-55) peptide is difficult to dissolve.

- **Possible Cause:** The inherent hydrophobicity of the peptide sequence can sometimes lead to solubility challenges.

- Solution: Gentle warming or brief sonication can aid in dissolution.^[7] If using a buffer, ensure its pH is compatible with the peptide. For some peptides, starting with a small amount of a solvent like DMSO and then diluting with an aqueous buffer can be effective, but ensure the final DMSO concentration is compatible with your experimental system.

Issue 3: Low or no disease incidence in Experimental Autoimmune Encephalomyelitis (EAE) induction.

- Possible Cause 1: Improper preparation of the MOG (35-55)/CFA emulsion. A stable emulsion is critical for a robust immune response.^[6]
- Solution 1: Ensure thorough mixing of the MOG (35-55) solution and Complete Freund's Adjuvant (CFA). The mixture should be thick and not separate upon standing. Using two syringes connected by a three-way stopcock to pass the mixture back and forth is a reliable method.^[6]
- Possible Cause 2: Insufficient dose of MOG (35-55) or Pertussis Toxin (PTX). The severity of EAE can be dose-dependent.^{[6][9]}
- Solution 2: The amount of MOG (35-55) per mouse can be adjusted. A common starting dose is 200 µg per mouse.^[6] The dose of PTX is also critical and can be adjusted based on the lot's potency and the desired disease severity.^[10]
- Possible Cause 3: Incorrect injection technique. Subcutaneous injections at the flank are typically used for EAE induction.
- Solution 3: Ensure the emulsion is delivered subcutaneously and not intradermally or intraperitoneally. The volume of the injection should also be accurate.

Quantitative Data Summary

Table 1: Storage Conditions for MOG (35-55) Peptide

Form	Short-Term Storage	Long-Term Storage	Key Considerations
Lyophilized	4°C (for a few weeks) [5][11]	-20°C to -80°C[1][4]	Protect from light and moisture.[3][5]
Reconstituted	2-8°C (for a few days to weeks)[5][8][11]	-20°C to -80°C (in aliquots)[1][4][7]	Avoid repeated freeze-thaw cycles.[1][3]

Table 2: Recommended Concentrations for EAE Induction in C57BL/6 Mice

Component	Stock Concentration	Final Concentration (in emulsion)	Dose per Mouse	Reference
MOG (35-55) Peptide	2 mg/mL in ddH ₂ O or saline	1 mg/mL	100-200 µg	[6][12]
Mycobacterium tuberculosis H37Ra in CFA	2-10 mg/mL in IFA	1-5 mg/mL	N/A	[6]
Pertussis Toxin (PTX)	100 µg/mL in ddH ₂ O	2 µg/mL in PBS	200-400 ng	[6]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized MOG (35-55) Peptide

- **Equilibration:** Remove the vial of lyophilized MOG (35-55) from the freezer and place it in a desiccator at room temperature for at least 30 minutes to prevent condensation.[2][3]
- **Solvent Preparation:** Prepare the desired sterile solvent (e.g., sterile ddH₂O or PBS).
- **Reconstitution:** Under sterile conditions, add the calculated volume of solvent to the vial to achieve the desired stock concentration (e.g., 2 mg/mL). Gently swirl or pipette up and down

to dissolve the peptide completely. Avoid vigorous shaking. If needed, brief sonication can be applied.^[7]

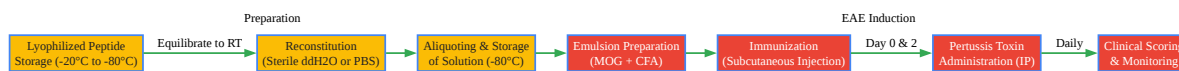
- Aliquoting: Immediately after reconstitution, divide the solution into single-use aliquots in sterile microcentrifuge tubes.^{[1][5]}
- Storage: Store the aliquots at -20°C or -80°C until use.^{[4][7]}

Protocol 2: Induction of EAE in C57BL/6 Mice with MOG (35-55)

- Peptide Reconstitution: Prepare a 2 mg/mL stock solution of MOG (35-55) in sterile ddH₂O or saline as described in Protocol 1.^{[6][12]}
- CFA Preparation: Prepare a solution of Mycobacterium tuberculosis H37Ra in Complete Freund's Adjuvant (CFA) at a concentration of 2 mg/mL.^[6]
- Emulsion Preparation:
 - Draw equal volumes of the MOG (35-55) solution and the CFA solution into two separate syringes.
 - Connect the syringes with a three-way stopcock.
 - Forcefully pass the contents back and forth between the syringes for at least 10 minutes to create a stable, white, viscous emulsion.^[6]
 - To test the emulsion, drop a small amount into a beaker of water. A stable emulsion will not disperse.
- Immunization:
 - Anesthetize the mice (8-12 weeks old C57BL/6).
 - Inject 100-200 µL of the emulsion subcutaneously, typically divided between two sites on the flank. This delivers 100-200 µg of MOG (35-55).^[6]
- Pertussis Toxin Administration:

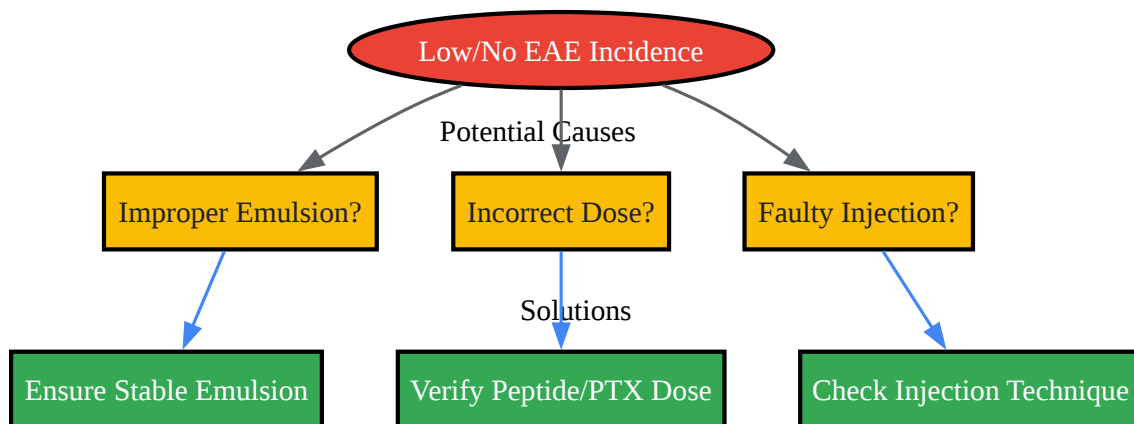
- On the day of immunization (Day 0) and again 48 hours later (Day 2), administer Pertussis Toxin (typically 200-400 ng in 200 μ L of PBS) via intraperitoneal injection.[\[6\]](#)
- Monitoring:
 - Monitor the mice daily for clinical signs of EAE, starting around day 7 post-immunization.[\[10\]](#)
 - Score the disease severity based on a standardized scale (e.g., 0 = no signs, 1 = limp tail, 2 = hind limb weakness, 3 = hind limb paralysis, etc.).
 - Provide easy access to food and water for mice with severe symptoms.

Visualizations



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Caption: Experimental workflow for MOG (35-55) from storage to EAE induction.



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